

Application Note: Scalable Synthesis of (Oxolan-2-yl)methanesulfinyl Chloride

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Compound of Interest

Compound Name: (Oxolan-2-yl)methanesulfinyl chloride

Cat. No.: B15253195

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Abstract

This application note details a robust, scalable protocol for the synthesis of **(Oxolan-2-yl)methanesulfinyl chloride** (also known as (tetrahydrofuran-2-yl)methanesulfinyl chloride). This intermediate is a critical chiral building block for sulfonamide and sulfoxide-based pharmacophores. While often generated in situ due to thermal instability, this guide provides a method for its isolation and purification suitable for multi-gram to kilogram scale-up. The protocol utilizes the oxidative chlorination of (tetrahydrofuran-2-yl)methanethiol using sulfuryl chloride (

) and acetic anhydride (

), a method selected for its operational control and high selectivity over the sulfonyl byproduct.

Introduction & Retrosynthetic Strategy

The synthesis of sulfinyl chlorides is notoriously sensitive. Over-oxidation to sulfonyl chlorides () and hydrolysis to sulfinic acids (

) are common pitfalls. Furthermore, aliphatic sulfinyl chlorides are thermally unstable, often decomposing with the evolution of HCl and

if heated above 50–60°C.

Strategic Route Selection

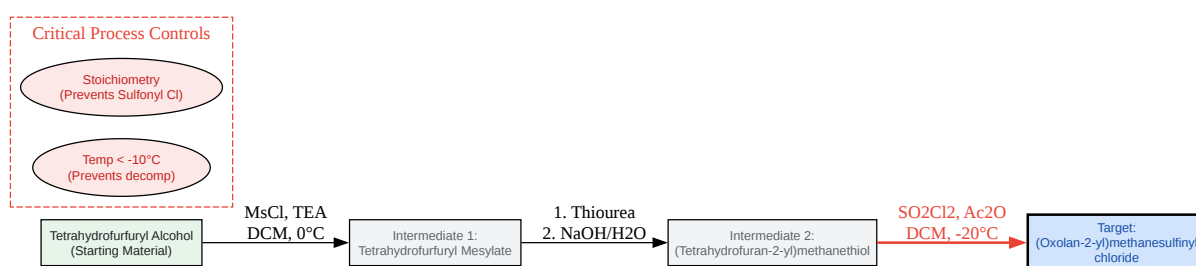
We utilize a Modified Oxidative Chlorination route. Unlike direct chlorination with gaseous

, which is difficult to meter precisely on a mid-scale without specialized flow equipment, the use of Sulfuryl Chloride (

) allows for precise volumetric dosing. Acetic anhydride serves a dual role: it acts as an oxygen donor and a scavenger for the water produced during the intermediate steps, driving the equilibrium toward the sulfinyl chloride.

Reaction Scheme

The transformation proceeds from the alcohol (commercial commodity) to the thiol, followed by oxidative chlorination.



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Figure 1: Retrosynthetic pathway and critical control points.

Process Safety Assessment (Calorimetry & Hazards)

WARNING: This protocol involves the generation of HCl gas and the handling of potent sensitizers. Work must be performed in a properly functioning fume hood.

Hazard Class	Specific Risk	Mitigation Strategy
Thermal Instability	Sulfinyl chlorides can decompose exothermically above 50°C.	Maintain reaction < -5°C. Do not distill pot residue to dryness.
Gas Evolution	Reaction generates and HCl gas.	Use a caustic scrubber (NaOH trap) on the reactor vent.
Water Reactivity	and Product react violently with water.	Ensure all glassware is oven-dried. Use anhydrous solvents.
Vesicant	Product is a potential blister agent/skin irritant.	Double glove (Nitrile/Laminate). Use full face shield.

Detailed Experimental Protocol

Phase 1: Preparation of (Tetrahydrofuran-2-yl)methanethiol

Note: If the thiol is purchased commercially (CAS 27963-65-1), skip to Phase 2.

Scale: 1.0 mol (approx. 102 g of Alcohol) Yield Target: ~85% (Thiol)

- Mesylation: React Tetrahydrofurfuryl alcohol (1.0 equiv) with Methanesulfonyl chloride (1.1 equiv) and Triethylamine (1.2 equiv) in DCM at 0°C. Quench with water, separate, and dry.
- Thiolation:
 - Dissolve the crude mesylate in ethanol (5 vol).
 - Add Thiourea (1.1 equiv) and reflux for 3 hours to form the isothiuronium salt.
 - Cool to 20°C. Add 10% aqueous NaOH (2.5 equiv) and reflux for 2 hours (hydrolysis).

- Workup: Cool, acidify carefully with HCl to pH 5. Extract with DCM. Dry () and concentrate.
- Purification: Distillation (approx.^[1] bp 60-70°C @ 10 mmHg) is recommended to remove disulfides.

Phase 2: Oxidative Chlorination (The Core Step)

Scale: 100 g Input (Thiol) Reaction Volume: ~1.5 L total

Reagents & Materials

- (Tetrahydrofuran-2-yl)methanethiol (MW 118.19): 100.0 g (0.846 mol)
- Sulfuryl Chloride (, MW 134.97): 114.2 g (0.846 mol, 1.0 equiv)
- Acetic Anhydride (, MW 102.09): 86.4 g (0.846 mol, 1.0 equiv)
- Dichloromethane (DCM): 1000 mL (Anhydrous)
- Equipment: 3-Neck Round Bottom Flask (2L), Mechanical Stirrer, Low-Temp Thermometer, Addition Funnel (Pressure Equalizing), inlet, Caustic Scrubber.

Step-by-Step Procedure

- Setup: Flame-dry the reactor assembly under nitrogen flow. Charge the flask with (Tetrahydrofuran-2-yl)methanethiol (100 g) and Acetic Anhydride (86.4 g) into DCM (800 mL).
- Cooling: Cool the solution to -25°C using a dry ice/acetone bath or cryostat.
 - Critical: The temperature must not exceed -10°C during addition to avoid over-oxidation.

- Addition: Dissolve Sulfuryl Chloride (114.2 g) in DCM (200 mL) in the addition funnel.
 - Add the

solution dropwise over 90 minutes.
 - Observation: The solution may turn yellow/orange. Gas evolution (HCl,

) will be steady. Ensure scrubber is active.
- Reaction: Stir at -20°C for an additional 60 minutes.
 - IPC (In-Process Control): Take an aliquot, quench with excess methanol. Analyze by GC/MS or HPLC for the methyl sulfinic acid ester (

). Disappearance of thiol indicates completion.
- Workup (Degassing): Allow the mixture to warm to 0°C slowly over 30 minutes while purging with a strong stream of nitrogen to remove dissolved HCl/

.
- Isolation:
 - Concentrate the mixture under reduced pressure (Rotavap) at bath temperature < 30°C.
 - Note: Acetic acid and Acetyl chloride byproducts are volatile.
 - The residue is the crude **(Oxolan-2-yl)methanesulfinyl chloride**.

Purification (Optional but Recommended)

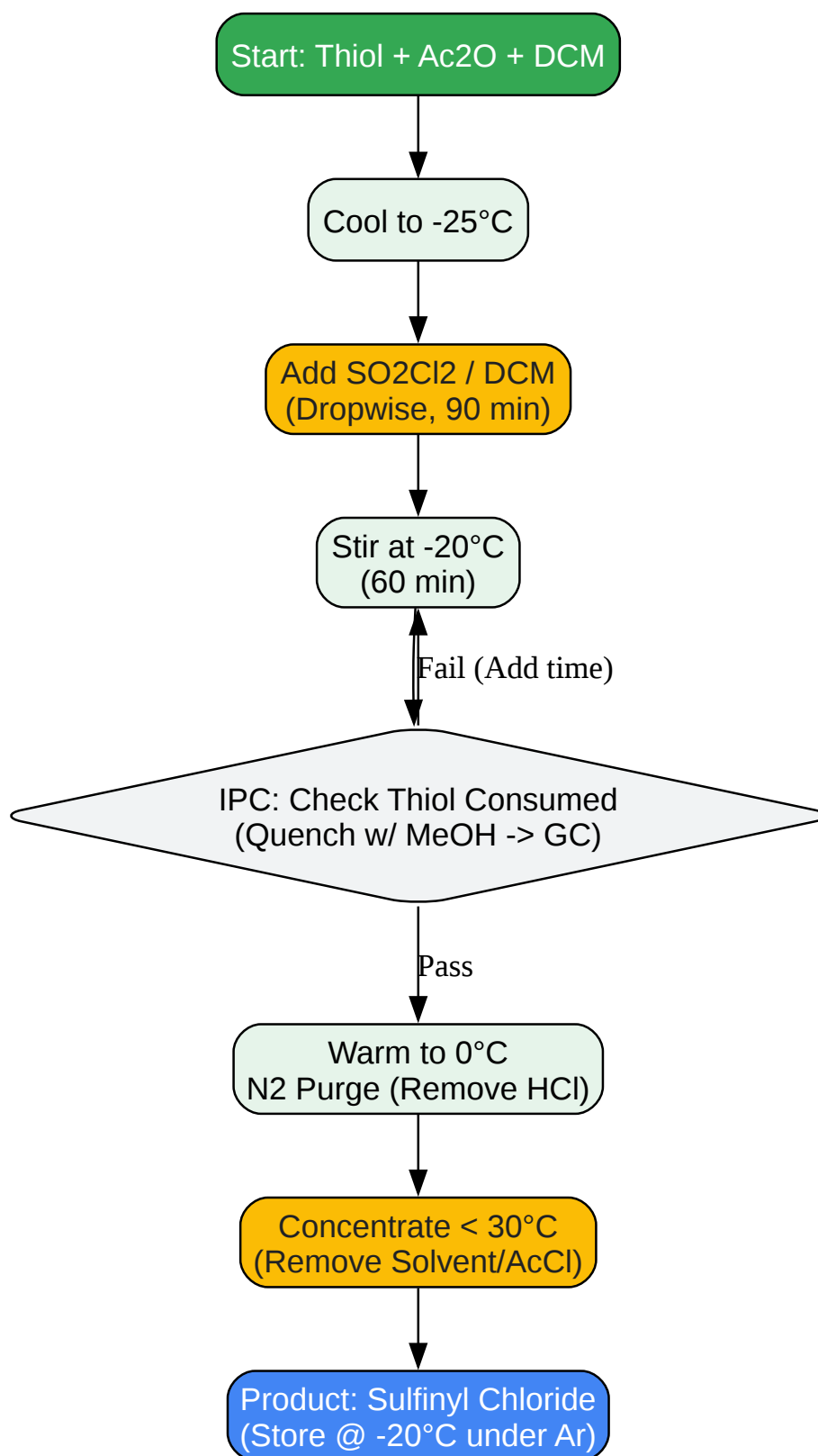
For high purity, rapid high-vacuum distillation is possible but risky.

- Conditions: ~0.5 mmHg.^[2] Bath temp max 60°C.
- Alternative: If the product is to be used for a sulfonamide/sulfoxide coupling, use the crude residue immediately. The crude purity is typically >90% if the stoichiometry was precise.

Analytical Controls & Specifications

Parameter	Method	Specification
Appearance	Visual	Light yellow to straw-colored oil
Purity	GC (as Methyl Ester)	> 95.0%
Identity	1H-NMR (CDCl ₃)	Diagnostic multiplet at 4.1-4.3 (THF-H ₂), diastereotopic signals.
Residual Solvent	GC-HS	DCM < 500 ppm

Graphviz: Process Flow Diagram



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Figure 2: Operational workflow for the oxidative chlorination step.

Troubleshooting Guide

Observation	Root Cause	Corrective Action
Low Yield / Tar formation	Temperature too high ($>0^{\circ}\text{C}$) during addition.	Ensure efficient cooling; slow down addition rate.
Sulfonyl Chloride impurity ($>5\%$)	Excess or lack of .	Check stoichiometry strictly. Ensure is fresh (not hydrolyzed).
Product Solidifies/Gums	Polymerization of THF ring (acid catalyzed).	Ensure HCl is removed rapidly during N ₂ purge. Do not store crude for long periods.

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